

2-(Aminooxy)ethanamine dihydrochloride molecular weight and formula.

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Compound of Interest

Compound Name: 2-(Aminooxy)ethanamine
dihydrochloride

Cat. No.: B125414

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An In-Depth Technical Guide on 2-(Aminooxy)ethanamine Dihydrochloride

This guide provides essential technical data for researchers, scientists, and professionals in drug development on the chemical compound **2-(Aminooxy)ethanamine dihydrochloride**.

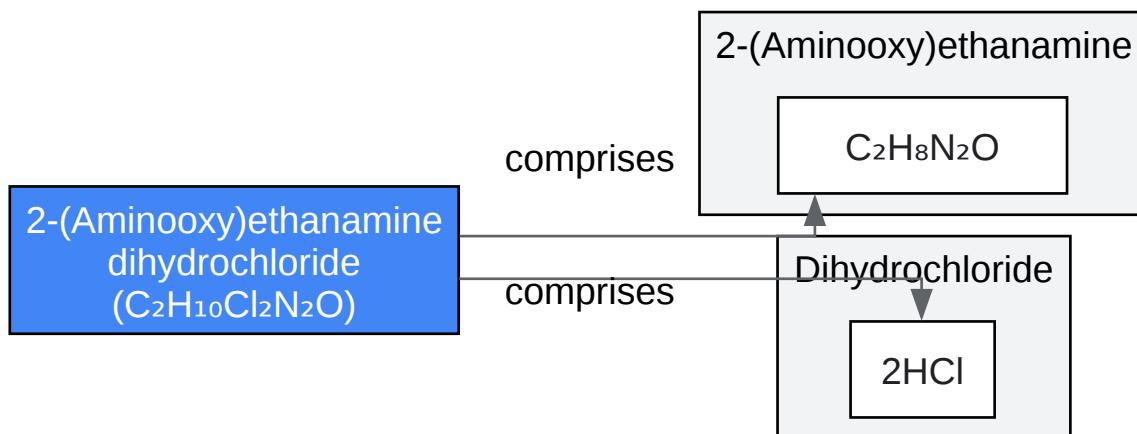
Core Chemical Properties

2-(Aminooxy)ethanamine dihydrochloride is a chemical compound used in various scientific research applications.^[1] Its fundamental properties, including molecular formula and weight, are crucial for experimental design and execution.

Property	Value
Molecular Formula	C ₂ H ₁₀ Cl ₂ N ₂ O ^{[2][3][4]} or C ₂ H ₈ N ₂ O·2HCl ^[5]
Molecular Weight	149.02 g/mol ^{[2][3][4]}
Synonyms	O-(2-Aminoethyl)hydroxylamine dihydrochloride, 2-Aminoethoxyamine dihydrochloride ^[5]
CAS Number	37866-45-8 ^{[2][4][5]}
Appearance	White Solid ^[5]

Molecular Structure and Composition

The structure of **2-(Aminooxy)ethanamine dihydrochloride** consists of a core ethanamine molecule with an aminooxy group, complexed with two hydrochloride molecules. This composition is critical for its chemical reactivity and properties.



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Molecular composition of **2-(Aminooxy)ethanamine dihydrochloride**.

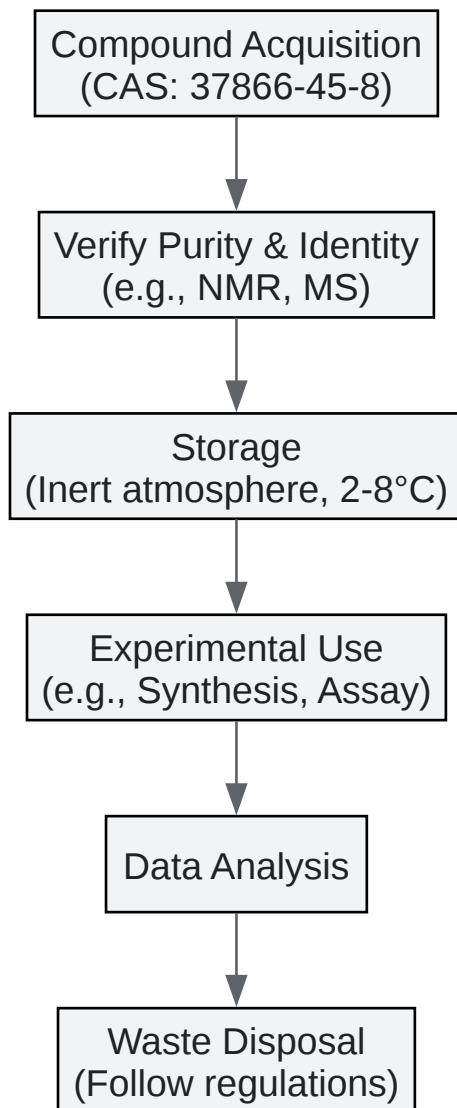
Experimental Protocols

Detailed experimental protocols involving this compound would be specific to the research application (e.g., synthesis of analogs, biological assays). As a starting point, handling and storage are critical.

Storage and Handling:

- Storage: Store at 2-8°C in an inert atmosphere.[\[4\]](#)
- Safety: May cause an allergic skin reaction.[\[1\]](#) It is recommended to wear protective gloves and clothing.[\[1\]](#) Avoid breathing dust.[\[1\]](#)

A logical workflow for utilizing this compound in a research setting is outlined below.



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General experimental workflow for laboratory use.

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